

Essential Safety and Logistical Information for Handling 5-Methyl-4-octanone

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Compound of Interest

Compound Name: 5-Methyl-4-octanone

Cat. No.: B13107709

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Disclaimer: No specific Safety Data Sheet (SDS) for **5-Methyl-4-octanone** was located. The following guidance is based on safety information for structurally similar ketones and general laboratory safety protocols. Researchers should always consult their institution's safety office and perform a risk assessment before handling any chemical.

This document provides essential, immediate safety and logistical information for the handling and disposal of **5-Methyl-4-octanone**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methyl-4-octanone is a flammable liquid.^{[1][2]} Appropriate PPE is critical to ensure personal safety. The following table summarizes the required PPE for handling this substance.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield	Protects against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	Ketone-resistant gloves (e.g., Butyl rubber, PVA)	Standard laboratory gloves (e.g., nitrile) may not offer sufficient protection against ketones.[3][4][5][6][7]
Body Protection	Flame-retardant lab coat	Provides a barrier against spills and splashes of the flammable liquid.
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood	Prevents inhalation of vapors. For significant aerosol generation or spills, a respirator with an organic vapor cartridge may be necessary.[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Methyl-4-octanone** is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O	[8][9]
Molecular Weight	142.24 g/mol	[8][9]
Boiling Point	189 - 190 °C	[10]
Appearance	Colorless liquid (presumed)	[10]
CAS Number	6175-51-5	[8][9][11][12]

Handling and Storage Procedures

Proper handling and storage are paramount to prevent accidents and ensure the integrity of the chemical.

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[13\]](#)
- Ground and bond containers when transferring the substance to prevent static discharge, which can ignite flammable vapors.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)[\[13\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[2\]](#)
- Store separately from oxidizing agents and other incompatible materials.[\[1\]](#)[\[10\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

Emergency Situation	Procedure
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[1]
Spill	Evacuate the area. Remove all sources of ignition. Absorb the spill with an inert, non-combustible material (e.g., sand, earth).[2]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[2][13] Water spray may be used to cool containers.[2]

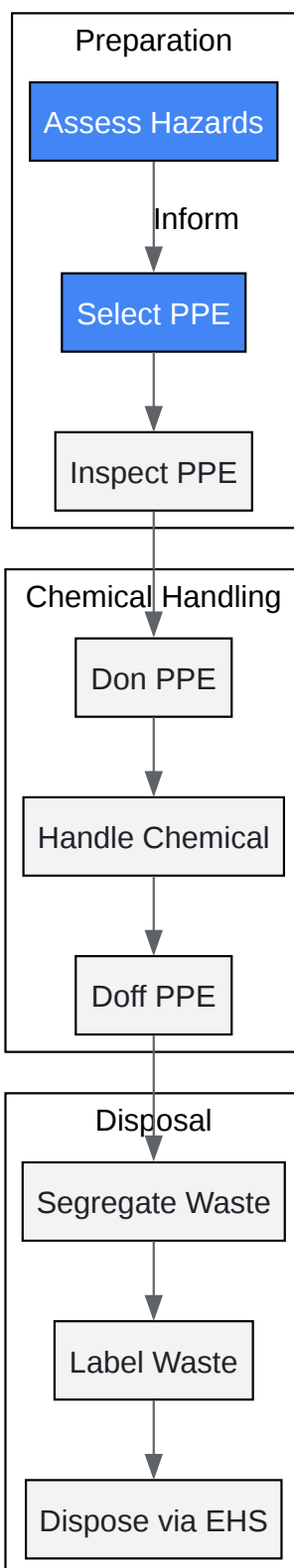
Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **5-Methyl-4-octanone** and any contaminated materials in a designated, labeled, and sealed container.
- Disposal Route: Dispose of as hazardous chemical waste through your institution's environmental health and safety office. Do not pour down the drain.[13]

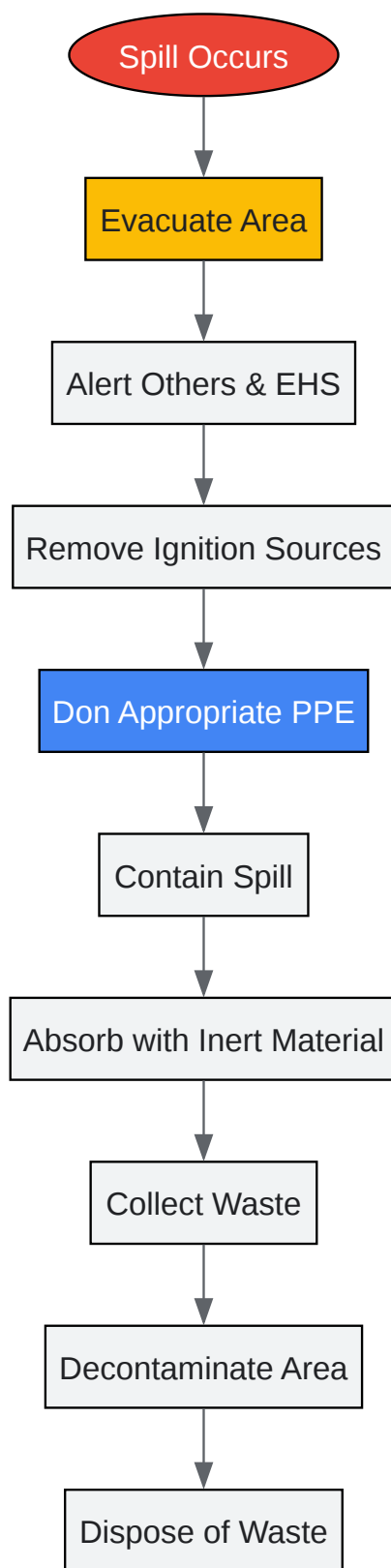
Visual Guides

The following diagrams illustrate key safety workflows for handling **5-Methyl-4-octanone**.



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Caption: Personal Protective Equipment (PPE) workflow for handling **5-Methyl-4-octanone**.



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